

A comparative assessment of different solvents for polyacrylonitrile electrospinning

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A Comparative Guide to Solvents for Polyacrylonitrile (PAN) Electrospinning

For Researchers, Scientists, and Drug Development Professionals

The selection of an appropriate solvent is a critical parameter in the successful electrospinning of **polyacrylonitrile** (PAN) nanofibers. The solvent system not only dictates the solubility of the polymer but also significantly influences the solution properties and, consequently, the morphology, diameter, and uniformity of the resulting nanofibers. This guide provides a comparative assessment of commonly used solvents for PAN electrospinning, supported by experimental data, to aid in the selection of the optimal solvent for specific research and development applications.

Executive Summary

Dimethylformamide (DMF) and dimethyl sulfoxide (DMSO) are the most prevalent solvents for PAN electrospinning. DMF is widely used due to its excellent ability to dissolve PAN, leading to uniform and bead-free nanofibers. However, its volatility and toxicity are notable drawbacks. DMSO presents a less toxic and less volatile alternative, though its high boiling point can necessitate adjustments to the electrospinning process to ensure complete solvent evaporation. This guide details the solution properties and resulting fiber characteristics associated with each solvent, providing a basis for informed solvent selection.

Comparative Data of Solvents for PAN Electrospinning

The following tables summarize the key quantitative data from various studies on the electrospinning of PAN using different solvents.

Table 1: Solution Properties of PAN in Different Solvents

Solvent	PAN Concentration (wt%)	Viscosity (cP)	Conductivity ($\mu\text{S}/\text{cm}$)	Surface Tension (mN/m)	Reference(s)
DMF	6	148	-	-	[1]
DMF	8	-	-	-	[2]
DMF	10	-	0.203 ± 0.089	-	[1][3]
DMF	12	2472	-	-	[1]
DMF	13	-	-	-	[4]
DMF	14	-	-	-	[4]
DMF	15	-	-	-	[4][5]
DMSO	10	-	-	-	[6]
DMSO	13	-	-	-	[7]
DMSO	14	-	-	-	[7]
DMSO	15	-	-	-	[7]

Note: "-" indicates data not available in the cited sources.

Table 2: Resulting Nanofiber Characteristics from Different Solvents

Solvent	PAN Concentration (wt%)	Average Fiber Diameter (nm)	Fiber Morphology	Reference(s)
DMF	5	130	Small fibers	[5]
DMF	6	208	Beaded fibers	[1]
DMF	8	-	Decreased bead formation	[2]
DMF	10	443	Medium, uniform fibers without beads	[2][5]
DMF	12	881	Uniform fibers	[1]
DMF	13	-	Uniform fibers	[4]
DMF	14	-	Uniform fibers	[4]
DMF	15	2615	Large fibers	[4][5]
DMSO	13	250	-	[7]
DMSO	14	266.4	-	[7]
DMSO	15	322.3	-	[7]

Note: "-" indicates data not available in the cited sources.

Experimental Protocols

Detailed methodologies are crucial for reproducibility. The following are generalized experimental protocols for PAN electrospinning based on the cited literature.

Preparation of PAN Solution

- **Dissolution:** Dissolve the desired weight percentage of PAN powder in the selected solvent (DMF or DMSO) in a sealed container.

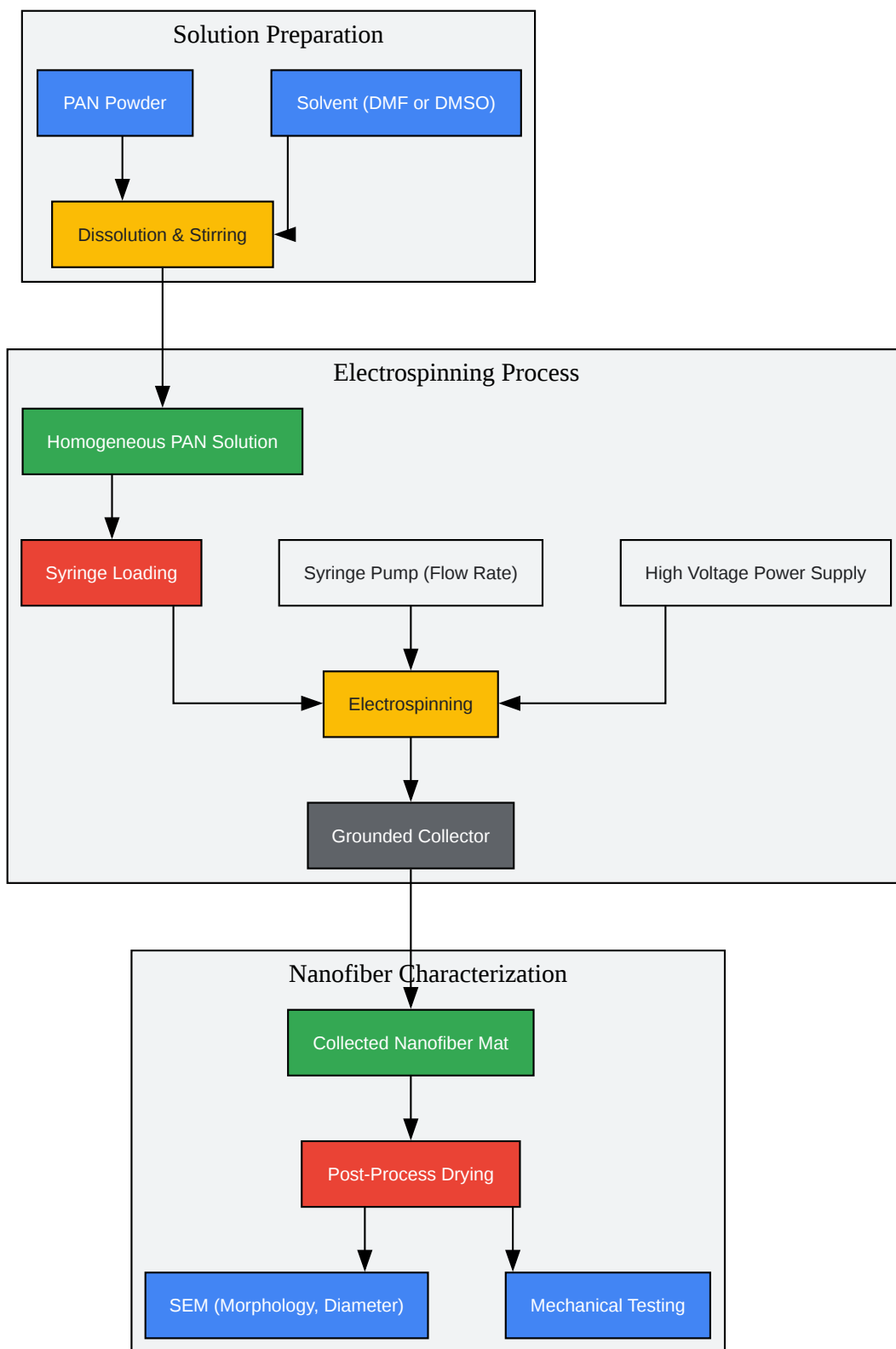
- **Stirring:** Stir the solution vigorously using a magnetic stirrer for a minimum of 2 hours at a controlled temperature (e.g., 60°C for PAN/DMF) to ensure complete and homogeneous dissolution of the polymer.[5] For PAN/DMSO solutions, heating to around 80°C may be necessary to aid dissolution and increase the vapor pressure of DMSO during electrospinning.[8]

Electrospinning Process

- **Syringe Loading:** Load the prepared PAN solution into a plastic syringe fitted with a metallic needle (e.g., 22G).[9]
- **Apparatus Setup:** Mount the syringe on a syringe pump. Position a grounded collector, such as an aluminum foil-covered plate, at a set distance from the needle tip.
- **Parameter Setting:**
 - **Flow Rate:** Set the solution flow rate using the syringe pump. Typical flow rates range from 0.1 mL/h to 3 mL/h.[3][5]
 - **Applied Voltage:** Apply a high voltage (typically 10-25 kV) to the needle tip using a high-voltage power supply.[3][5]
 - **Collector Distance:** The distance between the needle tip and the collector is a critical parameter, generally set between 10 cm and 20 cm.[3]
- **Initiation of Electrospinning:** Initiate the syringe pump and the high-voltage power supply to start the electrospinning process. A stable Taylor cone should form at the needle tip, from which a polymer jet is ejected towards the collector.
- **Fiber Collection:** Collect the nanofibers on the grounded collector for a predetermined duration to obtain a nonwoven mat of the desired thickness.
- **Drying:** Post-electrospinning, the nanofiber mat may require further drying in a vacuum oven to remove any residual solvent, which is particularly important when using low-volatility solvents like DMSO.[6]

Visualization of the Experimental Workflow

The following diagram illustrates the logical workflow of the PAN electrospinning process, from solution preparation to nanofiber characterization.



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Caption: Workflow for PAN electrospinning from solution preparation to characterization.

Discussion and Recommendations

Dimethylformamide (DMF): The Standard Choice

DMF is the most extensively studied and utilized solvent for PAN electrospinning.[10][11] Its ability to readily dissolve PAN results in solutions with appropriate viscosity and conductivity for stable electrospinning, yielding uniform, bead-free nanofibers over a range of polymer concentrations.[1][2] The relatively high volatility of DMF facilitates solvent evaporation during the transit of the polymer jet from the needle to the collector. However, the toxicity of DMF is a significant concern, necessitating the use of well-ventilated workspaces and appropriate personal protective equipment.

Dimethyl Sulfoxide (DMSO): A Greener Alternative

DMSO is gaining attention as a less toxic and less volatile alternative to DMF.[7][8] Its lower volatility can be advantageous in preventing the needle from clogging during the electrospinning process.[7] However, this property also presents a challenge, as it can lead to the collection of wet fibers if the solvent does not fully evaporate.[6] To counteract this, adjustments to the electrospinning parameters, such as increasing the distance to the collector or applying heat, may be necessary.[6][8] Studies have shown that uniform nanofibers can be successfully produced using DMSO.[7]

Solvent Properties and Their Impact on Nanofiber Morphology

- **Viscosity:** Higher polymer concentrations lead to increased solution viscosity.[1] Sufficient viscosity is crucial to prevent the formation of beads and to promote the formation of continuous fibers.[2]
- **Conductivity:** The conductivity of the polymer solution influences the degree of stretching of the electrospinning jet under the applied electric field. Higher conductivity can lead to the formation of thinner fibers.[12]

- Surface Tension: The electrostatic forces must overcome the surface tension of the solution for the jet to be initiated. Solvents with lower surface tension are generally preferred.
- Volatility: The solvent's boiling point and vapor pressure determine its evaporation rate.^[7] A highly volatile solvent may evaporate too quickly, causing the polymer to solidify at the needle tip. A solvent with low volatility may result in incomplete drying of the fibers.^[6]

Conclusion

The choice between DMF and DMSO for PAN electrospinning depends on the specific requirements of the application and the available experimental setup. DMF remains a reliable choice for producing high-quality, uniform PAN nanofibers, provided that appropriate safety measures are in place. DMSO offers a more environmentally friendly and less toxic option, although it may require optimization of the electrospinning parameters to achieve complete solvent evaporation and desired fiber morphology. For researchers prioritizing safety and sustainability, exploring DMSO as a viable solvent is highly recommended. Further investigation into binary solvent systems could also offer a means to fine-tune solution properties and enhance the electrospinning process.

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